

Technical Support Center: 4-Fluoro-3-(trifluoromethyl)benzonitrile

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Compound of Interest

Compound Name: 4-Fluoro-3-(trifluoromethyl)benzonitrile

Cat. No.: B1295485

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This guide provides essential safety, handling, and troubleshooting information for researchers, scientists, and drug development professionals working with **4-Fluoro-3-(trifluoromethyl)benzonitrile** (CAS No: 67515-59-7).

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **4-Fluoro-3-(trifluoromethyl)benzonitrile**?

A1: **4-Fluoro-3-(trifluoromethyl)benzonitrile** is considered hazardous. It is harmful if swallowed, in contact with skin, or if inhaled.^{[1][2]} It is also known to cause skin irritation and serious eye irritation.^{[1][2]} Additionally, it may cause respiratory irritation.^{[1][3]}

Q2: What personal protective equipment (PPE) is mandatory when handling this compound?

A2: To ensure safety, it is essential to use the following personal protective equipment (PPE):

- Eye Protection: Wear chemical safety goggles or glasses.^[4]
- Hand Protection: Use chemical-resistant gloves.^[4]
- Body Protection: A laboratory coat or other protective clothing should be worn to prevent skin exposure.^{[2][4]}

- Respiratory Protection: All handling should be conducted in a chemical fume hood to avoid inhalation.[4] In situations where exposure limits might be exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator is recommended.[2]

Q3: What are the proper storage conditions for **4-Fluoro-3-(trifluoromethyl)benzonitrile**?

A3: The compound should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[5][6] It is also advised to store it locked up and away from incompatible materials, such as oxidizing agents.[5][6]

Q4: What should I do in case of accidental skin or eye contact?

A4: Immediate action is crucial:

- Skin Contact: Take off all contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.[2][5]
- Eye Contact: Rinse cautiously with water for several minutes. If you wear contact lenses, remove them if it is easy to do so and continue rinsing. If eye irritation persists, get medical advice or attention.[2][5]

Q5: How should I handle a spill of this chemical?

A5: In the event of a spill, you should:

- Avoid breathing dust or vapors.[2]
- Wear appropriate personal protective equipment.[4]
- Mix the spilled material with sand or another inert absorbent material.[4]
- Sweep up the mixture and place it in a tightly closed container for disposal.[4]
- Ensure the area is well-ventilated.
- Do not allow the material to enter drains or water courses.[4]

Q6: What is the correct procedure for disposing of waste containing this compound?

A6: All waste containing **4-Fluoro-3-(trifluoromethyl)benzonitrile** should be disposed of in accordance with local, regional, and national regulations.^[2]^[4] Contact a licensed professional waste disposal service to ensure proper disposal.

Troubleshooting Guide

Issue	Possible Cause	Solution
Mild respiratory irritation (coughing, sneezing)	Inadequate ventilation or improper handling leading to inhalation of dust or vapors.	Immediately move to fresh air. Ensure all future work is conducted in a properly functioning chemical fume hood. If symptoms persist, seek medical attention. ^[1]
Skin redness or irritation after handling	Accidental skin contact with the compound.	As per first-aid measures, wash the affected area thoroughly with soap and water. ^[1] Remove and wash contaminated clothing before reuse. ^[4] If irritation persists, seek medical attention. ^[2]
The compound has changed color or appearance in storage	Improper storage conditions (e.g., exposure to light, air, or incompatible materials).	Do not use the compound. Dispose of it according to proper waste disposal protocols. Review storage procedures to ensure they meet the recommended guidelines. ^[5]

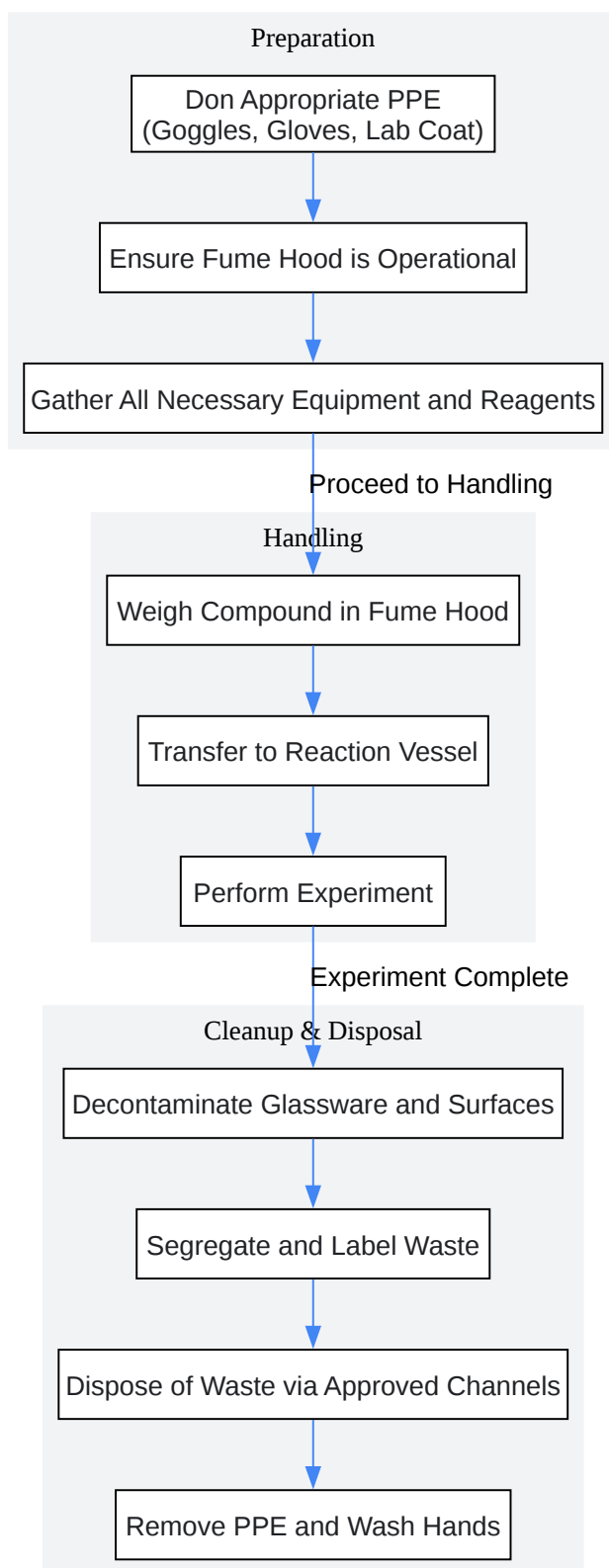
Quantitative Data Summary

Property	Value	Source
Molecular Formula	C8H3F4N	[4]
Molecular Weight	189.11 g/mol	[4]
Melting Point	66 °C	[4]
Boiling Point	202.5 °C at 760 mmHg	[4]
Flash Point	96.5 °C	[4]
Density	1.4 g/cm ³	[4]

Experimental Protocols & Workflows

Standard Handling Protocol

This protocol outlines the standard procedure for handling **4-Fluoro-3-(trifluoromethyl)benzonitrile** in a laboratory setting.

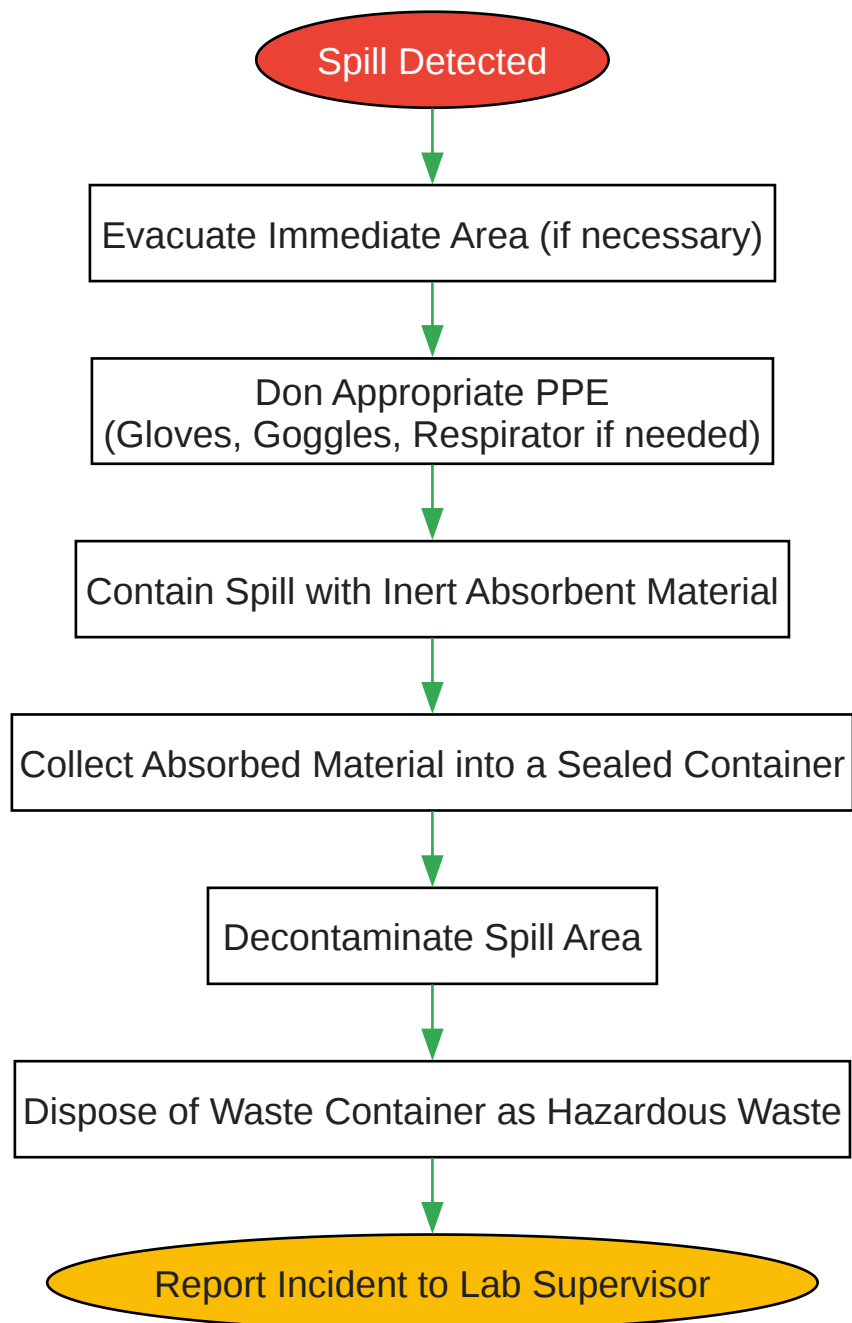


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Caption: Standard laboratory workflow for handling **4-Fluoro-3-(trifluoromethyl)benzonitrile**.

Spill Response Protocol

This diagram illustrates the logical steps to take in the event of a spill.



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Caption: Logical workflow for responding to a chemical spill.

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References

- 1. echemi.com [echemi.com]
- 2. fishersci.com [fishersci.com]
- 3. synquestlabs.com [synquestlabs.com]
- 4. 4-Fluoro-3-(trifluoromethyl)benzonitrile | CAS#:67515-59-7 | Chemsrce [chemsrc.com]
- 5. tcichemicals.com [tcichemicals.com]
- 6. fishersci.com [fishersci.com]
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